

Applications of Trimethylphosphine in Organometallic Catalysis: Application Notes and Protocols

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Compound of Interest

Compound Name: Trimethylphosphine

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Introduction

Trimethylphosphine (PMe_3) is a versatile and highly effective ligand in organometallic catalysis. Its small cone angle (118°) and strong electron-donating properties make it a valuable tool for a variety of catalytic transformations.^{[1][2]} PMe_3 's compact size allows for the formation of coordinatively unsaturated metal centers, which can lead to enhanced catalytic activity. This document provides detailed application notes and experimental protocols for the use of **trimethylphosphine** in key organometallic cross-coupling reactions, including Suzuki-Miyaura, Heck, and Buchwald-Hartwig amination reactions. Additionally, a protocol for the synthesis of a common palladium-**trimethylphosphine** precatalyst is provided.

Properties of Trimethylphosphine

Property	Value	Reference
Formula	$\text{P}(\text{CH}_3)_3$	[1]
Molar Mass	76.08 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	38-39 °C	[1]
Tolman Cone Angle	118°	[2]
pKa	8.65	[1]

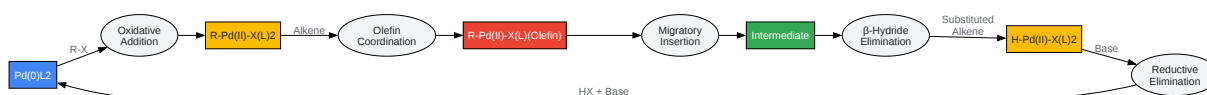
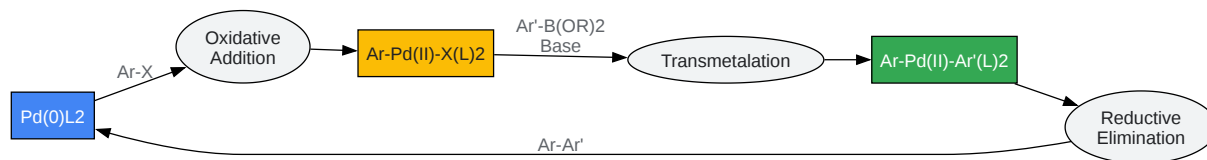
Safety Note: **Trimethylphosphine** is a toxic and pyrophoric liquid with a strong, unpleasant odor.[1] It should be handled in a well-ventilated fume hood under an inert atmosphere.[3][4] Always wear appropriate personal protective equipment (PPE), including flame-retardant gloves and safety goggles.[4]

Applications in Organometallic Catalysis

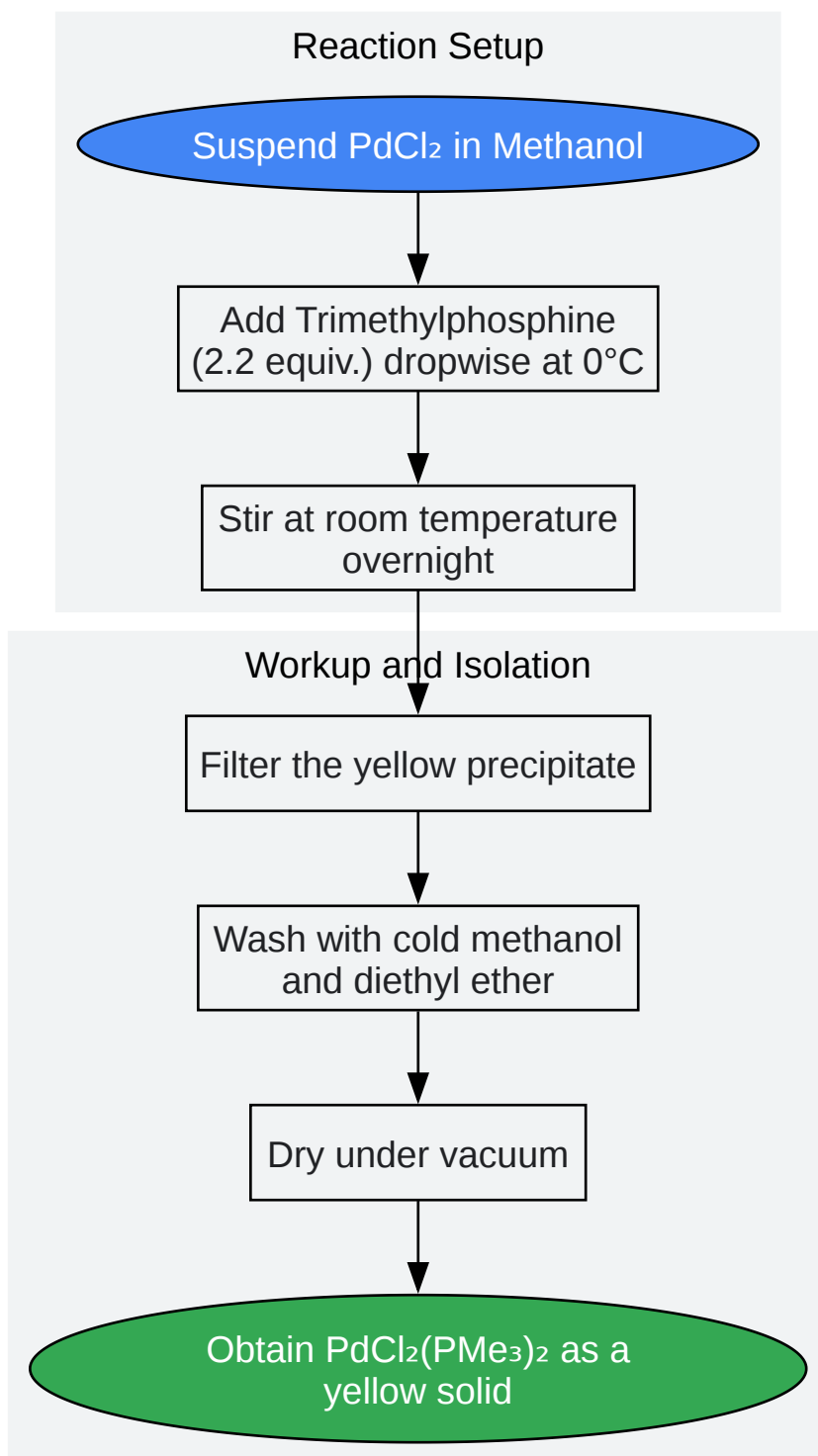
Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a powerful method for the formation of carbon-carbon bonds. Palladium catalysts bearing **trimethylphosphine** ligands have been shown to be effective in these couplings, particularly for challenging substrates. While extensive quantitative data for **trimethylphosphine** in this reaction is not as widespread as for bulkier phosphines, computational studies highlight its potential.

Catalytic Cycle of Suzuki-Miyaura Coupling:







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References

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- 2. Palladium(II)-catalyzed Heck reaction of aryl halides and arylboronic acids with olefins under mild conditions - PMC [pmc.ncbi.nlm.nih.gov]
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